

Proper Disposal of "Rebolin": A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Rebolin
CAS No.:	79234-28-9
Cat. No.:	B1213931

[Get Quote](#)

Disclaimer: The following information is intended as a guide for researchers, scientists, and drug development professionals. It is crucial to consult your institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations regarding chemical waste disposal. The term "**Rebolin**" can refer to different products; this guide addresses both pharmaceutical compounds and alkaline cleaning solutions.

Essential Safety and Logistical Information

Proper disposal of laboratory chemicals is paramount to ensuring personnel safety and environmental protection. The disposal procedures for "**Rebolin**" depend entirely on its chemical composition. It has been identified that "**Rebolin**" may refer to pharmaceutical products containing active ingredients such as Rabeprazole, Aceclofenac, or Levosulpiride, or it could refer to an alkaline cleaning agent, "Robolin," which contains sodium hydroxide. Each requires a distinct disposal pathway.

Immediate Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat, when handling chemical waste.

- Never dispose of unknown chemicals. If the identity of the "**Rebolin**" product is uncertain, it must be treated as hazardous waste.
- Consult the Safety Data Sheet (SDS) for the specific product for detailed handling and safety information.

Part 1: Disposal of Pharmaceutical "**Rebolin**" (Rabeprazole, Aceclofenac, Levosulpiride)

Pharmaceutical waste generated in a laboratory setting, including expired or unused "**Rebolin**" tablets or solutions, is regulated and must be disposed of as chemical waste. These compounds should not be disposed of down the drain or in regular trash.

Data on Disposal Methods for Active Pharmaceutical Ingredients

The following table summarizes the recommended disposal methods for the active ingredients found in pharmaceutical products marketed under the brand name "**Rebolin**."

Active Ingredient	Chemical Class	Primary Disposal Method	Secondary Disposal Method	Environmental Hazard
Rabeprazole	Proton Pump Inhibitor	Incineration by a licensed hazardous waste facility.[1][2][3]	Chemical deactivation (by a specialized facility).[4]	Potential for aquatic toxicity. [5]
Aceclofenac	Non-Steroidal Anti-Inflammatory Drug (NSAID)	Incineration by a licensed hazardous waste facility.[6][7]	Offer to a licensed disposal company for dissolution in a combustible solvent and incineration.[6]	Very toxic to aquatic life with long-lasting effects.[6][7][8]
Levosulpiride	Benzamide, Antipsychotic	Incineration by a licensed hazardous waste facility.[9]	Offer to a licensed disposal company for dissolution in a combustible solvent and incineration.[9]	Discharge into the environment must be avoided. [10]

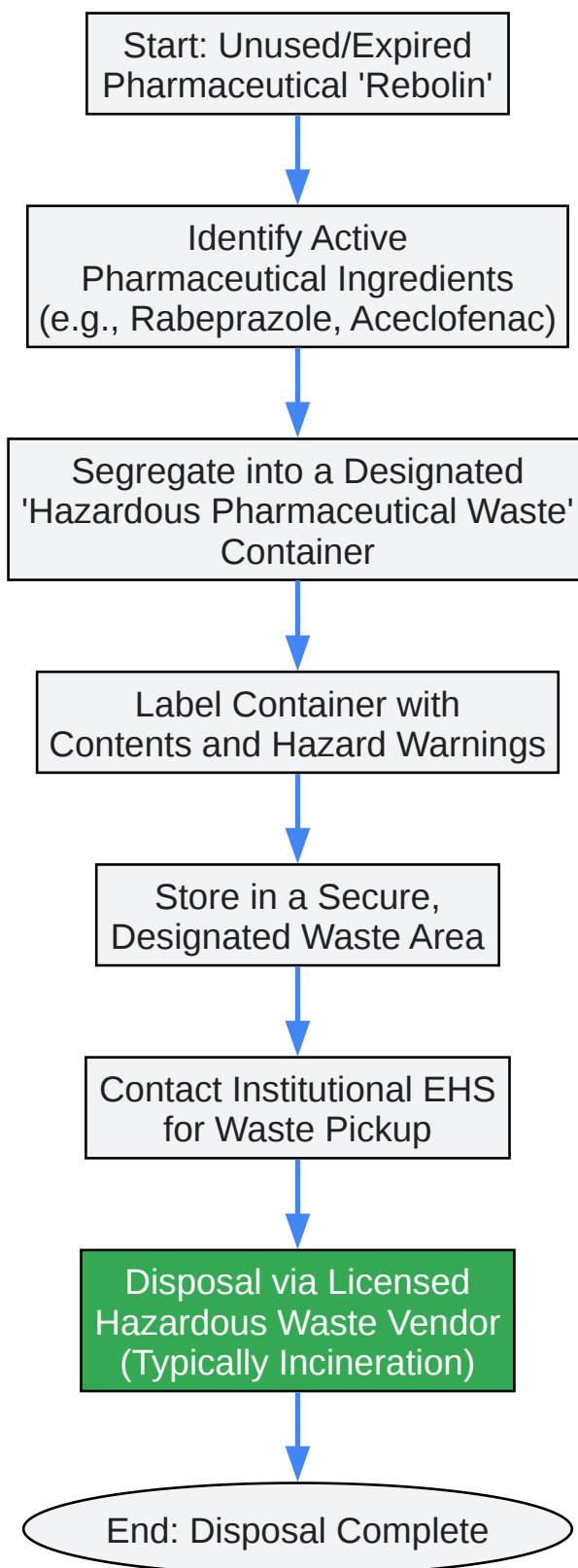
Experimental Protocols: Segregation and Waste Collection

While specific experimental protocols for the chemical neutralization of these pharmaceuticals are not typically performed in a standard laboratory due to their complexity and the need for specialized facilities, the following protocol for segregation and collection of "**Rebolin**" pharmaceutical waste is mandatory:

- Identification and Labeling:
 - Clearly label a dedicated, leak-proof waste container as "Hazardous Pharmaceutical Waste: **Rebolin** (Specify active ingredients, e.g., Rabeprazole, Aceclofenac)."

- The container must be compatible with the chemical nature of the waste.
- Waste Collection:
 - Place all expired or unused "**Rebolin**" tablets, capsules, and prepared solutions into the designated hazardous waste container.
 - Do not mix with other types of chemical waste unless explicitly permitted by your institution's EHS department.
- Storage:
 - Store the sealed waste container in a designated, secure area away from incompatible materials.
 - Follow your institution's guidelines for the temporary storage of hazardous waste.
- Disposal Request:
 - Contact your institution's EHS department to arrange for the pickup and disposal of the pharmaceutical waste.^{[1][2][11]} They will coordinate with a licensed hazardous waste management company.

Logical Workflow for Pharmaceutical "Rebolin" Disposal



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of pharmaceutical "**Rebolin**".

Part 2: Disposal of Alkaline Cleaner "Robolin" (Sodium Hydroxide Solution)

"Robolin" is identified as a liquid alkaline cleaner containing sodium hydroxide. Sodium hydroxide is a corrosive hazardous material, and its disposal is strictly regulated.

Data on Sodium Hydroxide Disposal

Parameter	Guideline
Chemical Name	Sodium Hydroxide (NaOH)
Hazard Class	Corrosive
Primary Disposal Method	Collection by a licensed hazardous waste company. [12] [13]
Acceptable On-site Treatment (with EHS approval)	Neutralization with a dilute acid (e.g., hydrochloric or sulfuric acid) to a pH between 6.0 and 8.0. This is an exothermic reaction and must be done with extreme caution.
Prohibited Disposal Method	Do not pour down the drain without neutralization and approval from local authorities. [13] Do not dispose of in regular trash.

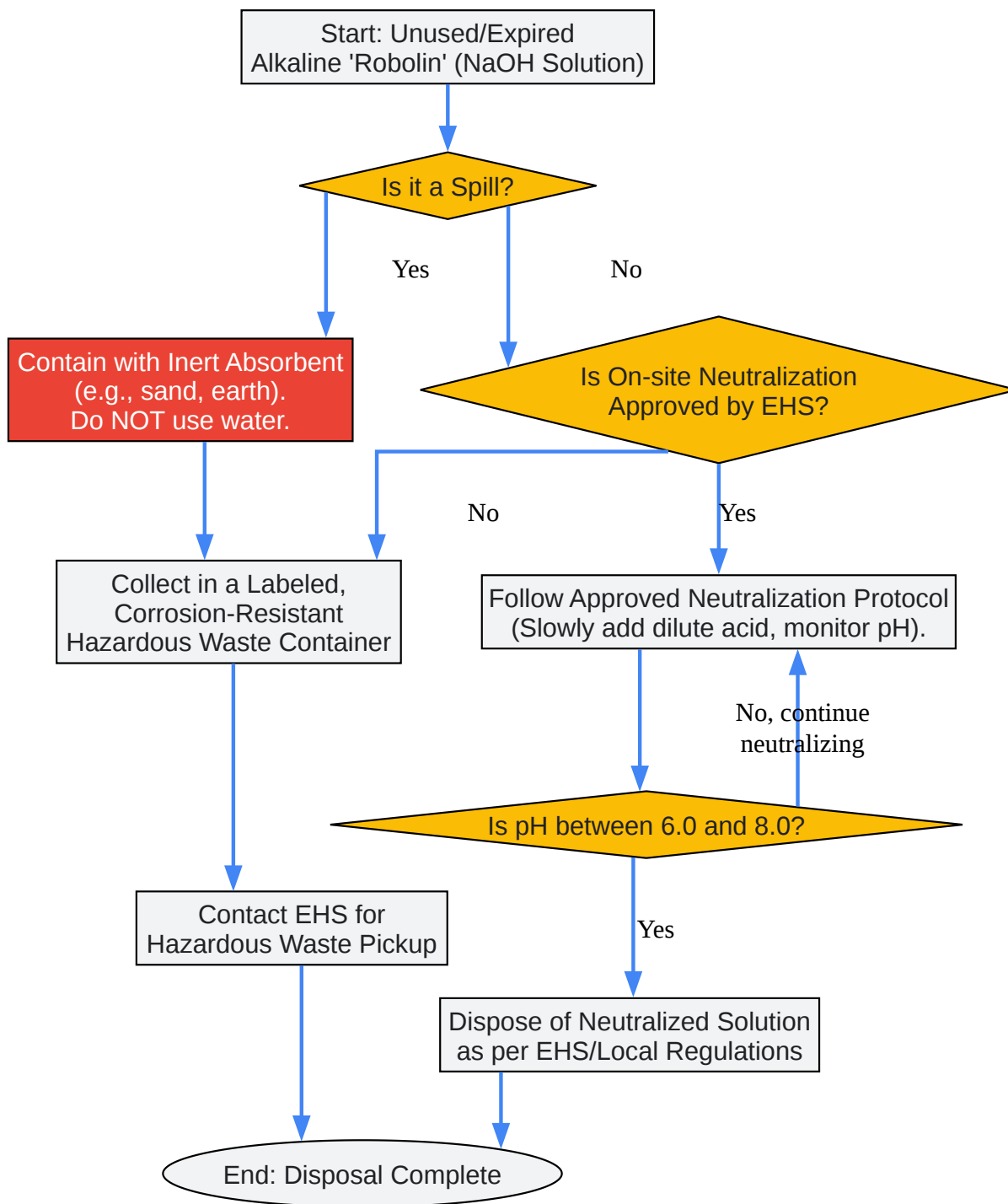
Experimental Protocol: Neutralization of Sodium Hydroxide Solution

This protocol should only be performed by trained personnel with the approval of their institution's EHS department.

- Preparation:
 - Work in a well-ventilated fume hood.
 - Wear appropriate PPE: chemical splash goggles, face shield, acid-resistant gloves, and a lab coat.

- Have an appropriate spill kit and an emergency eyewash and shower readily accessible.
- Use a container made of a material resistant to both acid and base (e.g., borosilicate glass or high-density polyethylene) and place it in a secondary container (e.g., a plastic tub) to contain any potential spills.
- Procedure:
 - Slowly and cautiously add a dilute acid (e.g., 1M Hydrochloric Acid) to the sodium hydroxide solution while stirring continuously with a magnetic stirrer. Never add water to a concentrated base.
 - The reaction is exothermic and will generate heat. Add the acid in small increments to control the temperature.
 - Monitor the pH of the solution regularly using a calibrated pH meter.
- Completion:
 - Continue adding acid until the pH of the solution is between 6.0 and 8.0.
 - Allow the neutralized solution to cool to room temperature.
- Disposal of Neutralized Solution:
 - Consult your local wastewater authority or EHS department for guidance on the disposal of the neutralized salt solution. In many cases, a neutralized solution can be discharged to the sanitary sewer with copious amounts of water, but this requires verification and approval.

Decision Pathway for Alkaline "Robolin" Disposal



[Click to download full resolution via product page](#)

Caption: Decision pathway for the disposal of alkaline "Robolin".

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. rxdestroyer.com \[rxdestroyer.com\]](https://rxdestroyer.com)
- [2. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU \[research.washu.edu\]](https://research.washu.edu)
- [3. How Are Expired Drugs Disposed Of? | Inciner8 \[inciner8.com\]](https://inciner8.com)
- [4. Effective Methods for Disposal of Pharmaceutical Waste: A Guide to Safe and Compliant Practices \[gicmd.com\]](https://gicmd.com)
- [5. reddit.com \[reddit.com\]](https://reddit.com)
- [6. chemicalbook.com \[chemicalbook.com\]](https://chemicalbook.com)
- [7. fishersci.com \[fishersci.com\]](https://fishersci.com)
- [8. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- [9. chemicalbook.com \[chemicalbook.com\]](https://chemicalbook.com)
- [10. echemi.com \[echemi.com\]](https://echemi.com)
- [11. easyrxcycle.com \[easyrxcycle.com\]](https://easyrxcycle.com)
- [12. nj.gov \[nj.gov\]](https://nj.gov)
- [13. laballey.com \[laballey.com\]](https://laballey.com)
- To cite this document: BenchChem. [Proper Disposal of "Rebolin": A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1213931/docs#proper-disposal-of-rebolin-a-guide-for-laboratory-professionals\]](https://www.benchchem.com/product/b1213931/docs#proper-disposal-of-rebolin-a-guide-for-laboratory-professionals)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)